

4-(3-Methoxyphenyl)piperidin-4-ol safety and handling guidelines

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Compound of Interest

Compound Name: 4-(3-Methoxyphenyl)piperidin-4-ol

Cat. No.: B067289

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An In-depth Technical Guide to the Safety and Handling of **4-(3-Methoxyphenyl)piperidin-4-ol**

Disclaimer: A specific Safety Data Sheet (SDS) for **4-(3-Methoxyphenyl)piperidin-4-ol** was not publicly available at the time of this writing. The following guide has been compiled using safety data from structurally analogous compounds, including various substituted piperidines. This information is intended to provide guidance for researchers, scientists, and drug development professionals. It is imperative that a comprehensive, substance-specific risk assessment be conducted by qualified personnel before handling this chemical.

Hazard Identification and Classification

Based on the hazard profiles of structurally related piperidine derivatives, **4-(3-Methoxyphenyl)piperidin-4-ol** should be handled as a potentially hazardous substance. The piperidine moiety itself is associated with flammability, toxicity, and corrosivity. Substitutions on the piperidine ring can modify these properties, but a cautious approach is warranted.

Potential hazards may include:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: May cause skin irritation or severe skin burns.
- Serious Eye Damage/Irritation: May cause serious eye irritation or damage.

- Respiratory Irritation: May cause respiratory irritation.

GHS Classification of Analogous Compounds

The following table summarizes the GHS hazard classifications for several compounds structurally related to **4-(3-Methoxyphenyl)piperidin-4-ol**. This data illustrates the potential hazard profile and underscores the need for careful handling.

Compound Name	GHS Pictogram(s)	Signal Word	Hazard Statements
Piperidine	Danger		H225: Highly flammable liquid and vapor.H302: Harmful if swallowed.H311 + H331: Toxic in contact with skin or if inhaled.H314: Causes severe skin burns and eye damage. [1] [2] [3] [4] [5]
4-Hydroxypiperidine	Danger		H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.H314: Causes severe skin burns and eye damage.H335: May cause respiratory irritation. [6]
1-(4-Methoxyphenyl)piperazine	Warning		H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. [7]
4-(2-Methoxyphenyl)piperidine	Warning		H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. [8]
4-Methoxypiperidine	Warning		H302: Harmful if swallowed. [9]

Handling and Storage

Safe handling and storage are critical to minimize exposure and risk.

Precautions for Safe Handling

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[6][8] Ensure eyewash stations and safety showers are readily accessible.[6]
- Personal Hygiene: Do not eat, drink, or smoke in handling areas.[1][2] Wash hands and any exposed skin thoroughly after handling.[1][2] Apply preventive skin protection.[1][2]
- Handling Practices: Avoid breathing dust, fumes, or vapors.[6][7][8] Avoid contact with skin, eyes, and clothing.[6] Avoid dust formation.[6][8] Keep away from heat, sparks, open flames, and other ignition sources.[1][2] Take precautionary measures against static discharge.[1][7]

Conditions for Safe Storage

- Storage Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][6][8]
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[6]
- Security: Store in a locked-up area accessible only to qualified or authorized personnel.[1][2]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound.

- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber, check manufacturer's compatibility data) and clothing to prevent skin exposure.[3][6] An impervious lab coat is required.
- Respiratory Protection: If engineering controls are insufficient or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate

filter for particulates and organic vapors.[6]



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Figure 1: Personal Protective Equipment (PPE) Selection Workflow.

First-Aid and Emergency Procedures

First-Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes.[6] Seek immediate medical attention as corrosive injuries can be hard to cure if not treated promptly.[3]
- Eye Contact: Rinse cautiously with water for several minutes, holding the eyelids open.[6] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting.[3][6] Rinse mouth with water. Call a physician or poison control center immediately.[3][6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[6]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[6][8]
- Firefighter Protection: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode, and full protective gear.[6][8]

Accidental Release Measures

- Minor Spills: For a solid, sweep up and shovel into a suitable, labeled container for disposal. [6][8] Avoid dust formation.[6][8] Ventilate the area. Wear appropriate PPE during cleanup.
- Major Spills: Evacuate the area.[1] Prevent entry into sewers and public waters.[7] Notify emergency services. Cleanup should only be conducted by trained personnel.

Experimental Safety Protocols

Specific experimental safety and toxicology protocols for **4-(3-Methoxyphenyl)piperidin-4-ol** are not available in the public domain. The toxicological properties of a new chemical entity are

typically determined by a series of standardized tests, such as those established by the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to assess potential hazards to human health and the environment.

Should formal safety testing of this compound be required, the following OECD guidelines would be relevant:

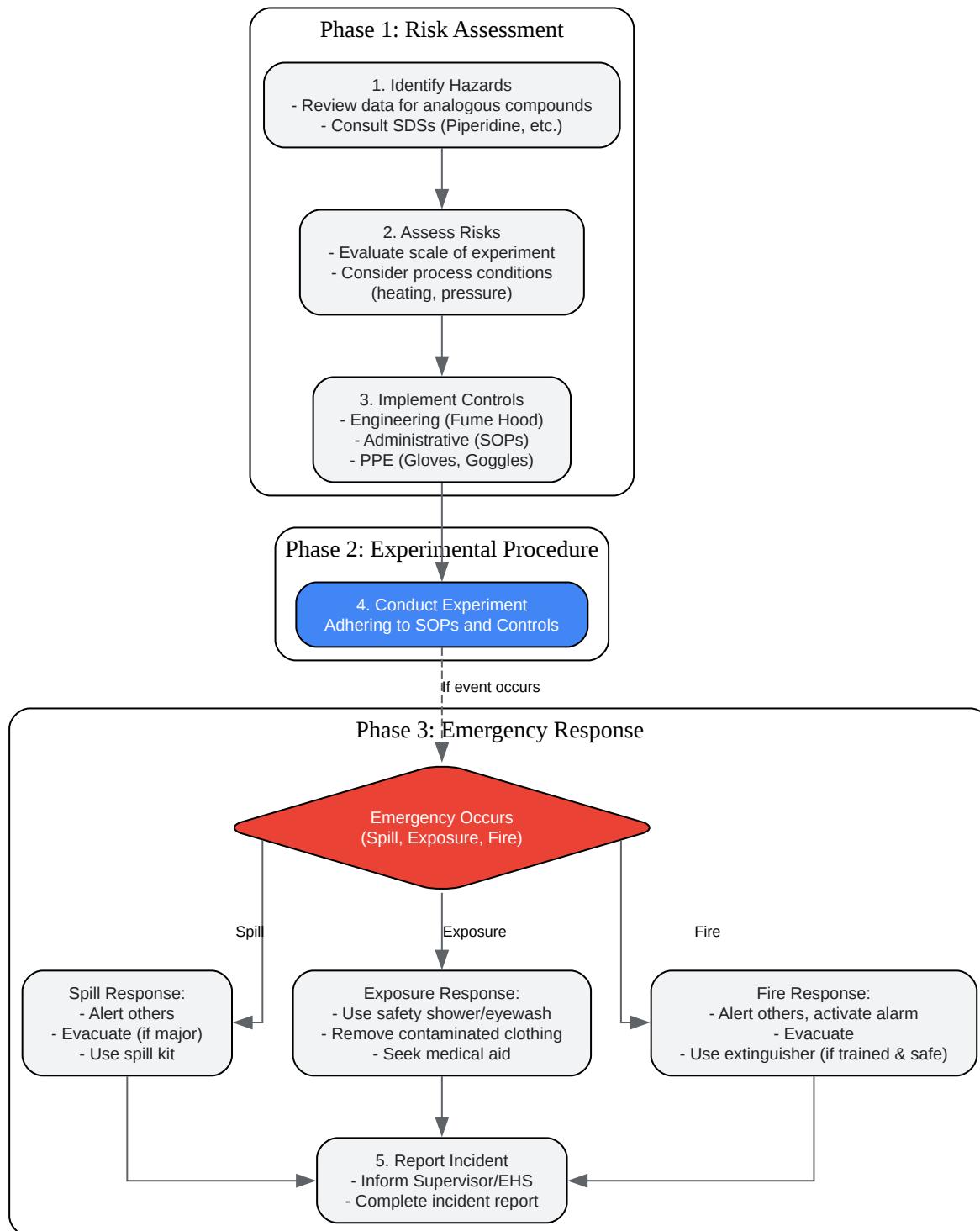
- OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure): This test is used to assess the acute toxic effects of a substance after oral administration. It involves dosing animals in a stepwise procedure at fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg) to identify a dose that causes evident toxicity without mortality, thereby allowing for classification.[\[10\]](#) [\[11\]](#)
- OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion): This guideline evaluates the potential of a substance to cause reversible or irreversible skin damage. The substance is applied to the skin of an animal for a set period (typically 4 hours), and the skin is observed for signs of erythema (redness) and edema (swelling) over 14 days.[\[12\]](#)
- OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method): As an alternative to animal testing, this in vitro method uses a reconstructed human epidermis model. Irritant chemicals are identified by their ability to decrease cell viability below a defined threshold ($\leq 50\%$).[\[4\]](#)[\[13\]](#)[\[14\]](#)
- OECD Test Guideline 405 (Acute Eye Irritation/Corrosion): This test assesses the potential for a substance to cause damage to the eye. A single dose is applied to one eye of an animal, and the effects on the cornea, iris, and conjunctiva are scored at specific intervals for up to 21 days to evaluate the severity and reversibility of the effects.[\[7\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

The execution of these protocols requires specialized facilities and adherence to Good Laboratory Practices (GLP).

Risk Management and Emergency Response Workflow

A systematic approach to risk assessment and emergency preparedness is essential for maintaining a safe laboratory environment. The following diagram illustrates a general workflow

for handling a research chemical like **4-(3-Methoxyphenyl)piperidin-4-ol**.



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